

Application Notes and Protocols for MJ33 Lithium Salt in Cell Culture

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Compound of Interest

Compound Name: MJ33-OH lithium

Cat. No.: B15573798

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Introduction

MJ33 is a potent, reversible, and selective inhibitor of the acidic, calcium-independent phospholipase A2 (aiPLA2) activity of Peroxiredoxin-6 (Prdx6).[1][2][3] Its lithium salt, MJ33 lithium salt, is the form commonly utilized in research. Prdx6 is a bifunctional enzyme with both glutathione peroxidase and phospholipase A2 activities, playing a role in surfactant lipid processing and cellular signaling.[2] Inhibition of the PLA2 activity of Prdx6 by MJ33 has been shown to impact various cellular processes, including inflammation and cell death, making it a valuable tool for studying the role of Prdx6 in various physiological and pathological conditions. [1][4]

This document provides a detailed protocol for the dissolution of MJ33 lithium salt for use in cell culture experiments, along with a summary of its key characteristics and a diagram of its putative signaling pathway.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for MJ33 lithium salt.

Property	Value	Source
Molecular Formula	C ₂₂ H ₄₃ F ₃ O ₆ P·Li	[2][5]
Molecular Weight	498.5 g/mol	[2][5][6]
Purity	>95%	[2][5]
Appearance	Crystalline solid	[2][5]
Solubility		
Dimethylformamide (DMF)	0.5 mg/mL (1.00 mM)	[1][2]
Dimethyl sulfoxide (DMSO)	≥0.25 mg/mL (0.50 mM)	[1][2][3]
Ethanol	2.0 mg/mL (4.01 mM)	[1][2][3]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL (1.00 mM)	[1][2]
Storage (Powder)	-20°C for up to 3 years	[1][7]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[3][8]

Experimental Protocols

Protocol for Dissolving MJ33 Lithium Salt

This protocol outlines the steps for preparing a stock solution of MJ33 lithium salt and subsequent working solutions for cell culture applications.

Materials:

- MJ33 lithium salt powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Sterile, pyrogen-free cell culture medium
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)

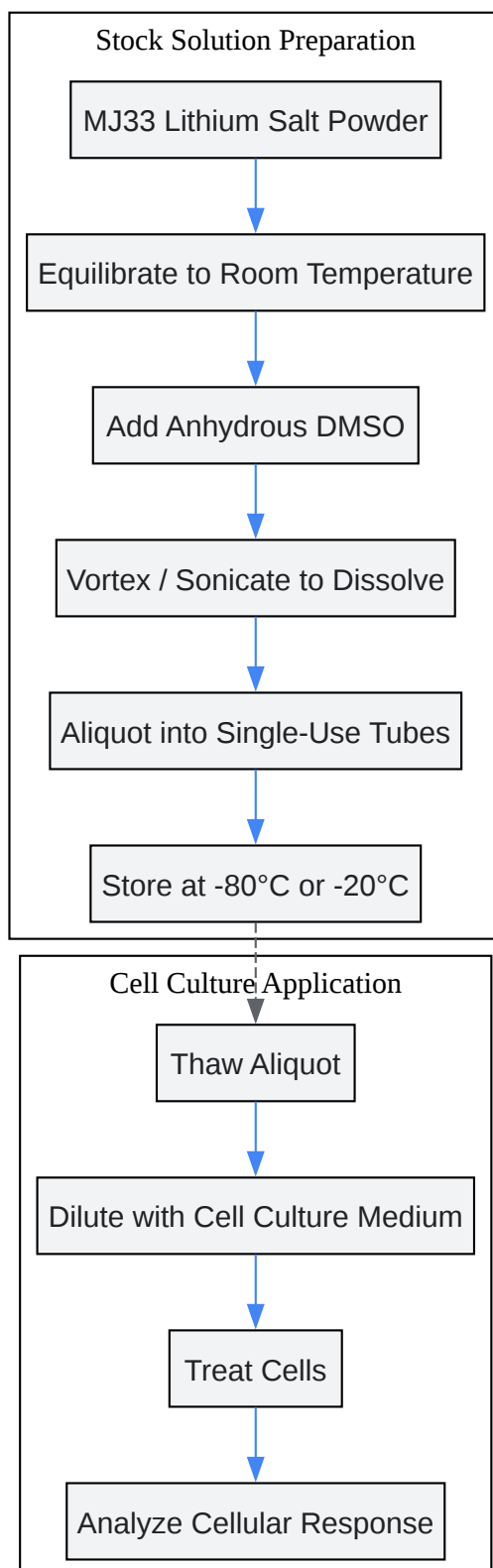
Procedure:

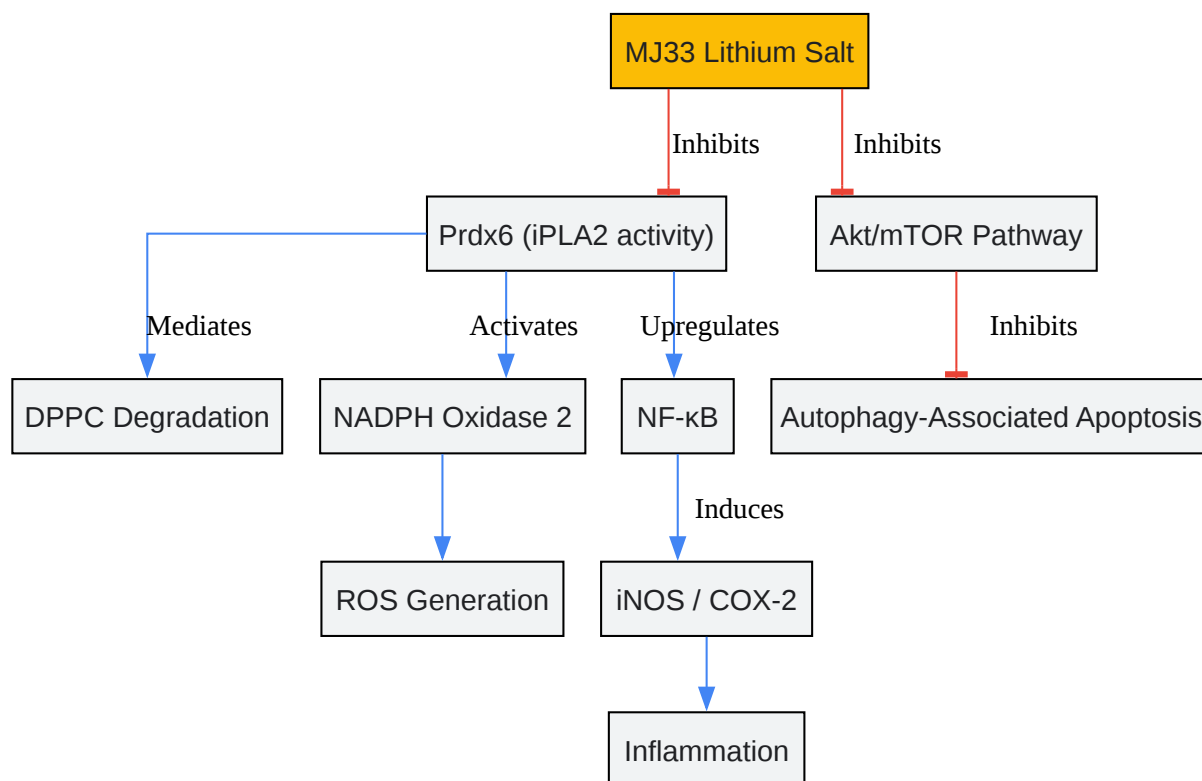
- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of cell cultures.
- Equilibration: Allow the vial of MJ33 lithium salt powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Stock Solution Preparation:
 - To prepare a 10 mM stock solution, add the appropriate volume of DMSO to your vial of MJ33 lithium salt (e.g., for 1 mg of powder with a molecular weight of 498.5 g/mol , add 200.6 μ L of DMSO).
 - Vortex the vial thoroughly to dissolve the powder. Gentle warming and/or sonication may be required to achieve complete dissolution.[\[3\]](#)
 - Note: Due to the hygroscopic nature of DMSO, it is crucial to use a fresh, unopened container or anhydrous DMSO to ensure maximal solubility.[\[3\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.[\[3\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[3\]](#)
- Preparation of Working Solutions:
 - Thaw a single aliquot of the stock solution at room temperature.

- Dilute the stock solution to the desired final concentration using pre-warmed, sterile cell culture medium. It is recommended to perform serial dilutions.
- Important: Add the diluted MJ33 lithium salt solution to the cell culture medium dropwise while gently swirling the flask or plate to ensure even distribution and prevent precipitation.
- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq$ 0.1%) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same concentration of DMSO) should always be included in experiments.

Visualizations

Experimental Workflow





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